

An In-depth Technical Guide to Morpholine: Structure, Properties, and Applications

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Compound of Interest

Compound Name: Morpholine

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Introduction

Morpholine, with the chemical formula $O(CH_2CH_2)_2NH$, is a simple yet profoundly significant heterocyclic organic compound.[1] Structurally, it is a six-membered ring featuring both an amine and an ether functional group, positioning it as a cyclic amine-ether.[2] This unique arrangement bestows upon **morpholine** a versatile set of physicochemical properties, making it a cornerstone in a multitude of industrial and scientific domains. It presents as a colorless, hygroscopic liquid with a characteristic weak ammonia- or fish-like odor.[1][3] Its industrial importance and wide range of applications stem from its utility as a rubber additive, a corrosion inhibitor, a solvent, and a crucial building block in the synthesis of a vast array of pharmaceuticals and agrochemicals.[4] In medicinal chemistry, the **morpholine** scaffold is recognized as a "privileged structure" due to its frequent appearance in bioactive molecules and its ability to confer advantageous properties such as enhanced solubility, metabolic stability, and bioavailability.[5][6] This guide provides a comprehensive technical overview of **morpholine**'s chemical structure, properties, synthesis, reactivity, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Conformational Analysis

Morpholine is a saturated heterocycle designated as tetrahydro-1,4-oxazine in IUPAC nomenclature.[7] The six-membered ring contains four carbon atoms, one oxygen atom at position 1, and one nitrogen atom at position 4.[8]

Caption: Numbered skeletal formula of the **morpholine** molecule.

The presence of both a hydrogen bond donor (the N-H group) and two hydrogen bond acceptor sites (the nitrogen and oxygen atoms) is central to its chemical behavior. Like cyclohexane, **morpholine** predominantly adopts a chair conformation to minimize steric and torsional strain. This leads to two distinct conformers based on the orientation of the hydrogen atom on the nitrogen: Chair-Equatorial (Chair-Eq) and Chair-Axial (Chair-Ax). Experimental and theoretical studies have shown that the Chair-Eq conformer, where the N-H bond is in the equatorial position, is more stable than the Chair-Ax conformer.^{[9][10]} This conformational preference can significantly influence its reactivity and interactions with biological targets.^[9]

Caption: Conformational isomers of **morpholine**.

Physicochemical Properties

The dual functionality of amine and ether within a compact cyclic structure gives **morpholine** a unique and useful set of properties. It is fully miscible with water and many organic solvents, a characteristic that enhances its utility in diverse reaction conditions.^{[2][3][7]}

Table 1: Key Physicochemical Properties of **Morpholine**

Property	Value	Reference(s)
Chemical Formula	C ₄ H ₉ NO	[1][11]
Molecular Weight	87.12 g/mol	[3]
CAS Number	110-91-8	[1][3]
Appearance	Colorless, hygroscopic liquid	[3][7]
Odor	Weak ammonia- or fish-like	[1]
Density	1.007 g/cm ³ at 20°C	[1]
Melting Point	-5 °C (23 °F)	[1][3]
Boiling Point	129 °C (264 °F)	[1][3]
Flash Point	35 °C (95 °F)	[3]
Water Solubility	Miscible	[3]
pKa (conjugate acid)	8.36	[7]
Vapor Pressure	11 mbar @ 20 °C	[12]
Refractive Index	1.454-1.455	[13]

As a secondary amine, **morpholine** is basic, and its conjugate acid is known as morpholinium. [1] For instance, it reacts with hydrochloric acid to form the salt morpholinium chloride.[1] The presence of the electron-withdrawing ether oxygen atom renders the nitrogen less nucleophilic and less basic compared to structurally similar secondary amines like piperidine.[1][4]

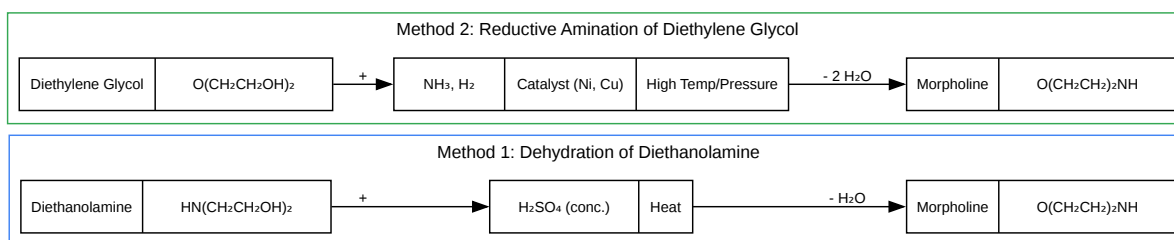
Synthesis of Morpholine

Industrially, **morpholine** is produced via several established methods. The two most prominent commercial routes are the dehydration of diethanolamine and the reaction of diethylene glycol with ammonia.

- Dehydration of Diethanolamine: This was a major production method where diethanolamine is heated in the presence of a strong acid, such as concentrated sulfuric acid, to induce

dehydration and cyclization. The resulting mixture is then neutralized with an alkali to liberate the free **morpholine** base, which is subsequently purified by distillation.

- **Reductive Amination of Diethylene Glycol:** This has become the predominant modern method due to its efficiency.[14][15] Diethylene glycol and ammonia are reacted at high temperatures (150–400°C) and pressures in the presence of hydrogen and a hydrogenation catalyst, typically containing metals like copper, nickel, or cobalt.[14][15][16] The **morpholine** is then recovered from the crude reaction mixture by fractional distillation.[15]



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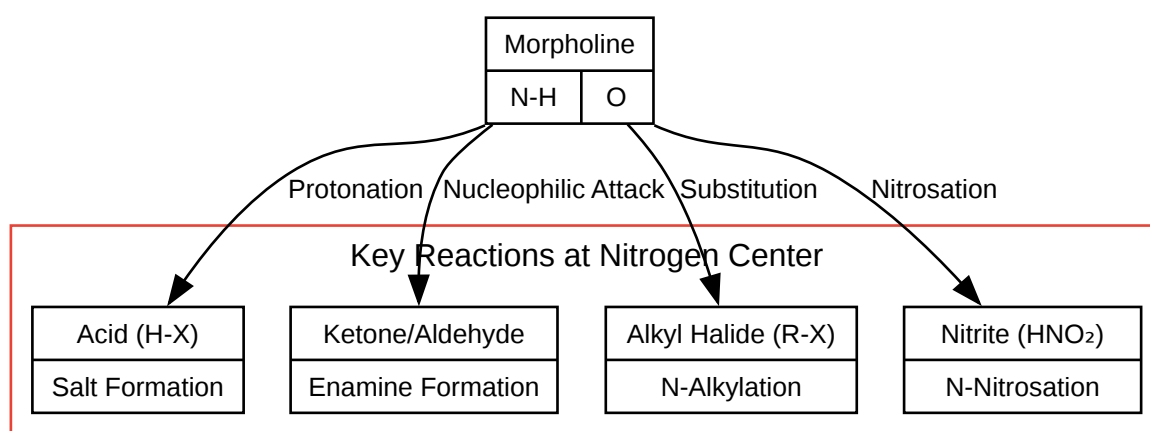
Caption: Primary industrial synthesis routes for **morpholine**.

Reactivity and Key Chemical Reactions

Morpholine exhibits reactivity typical of a secondary amine, participating in a wide range of organic transformations.[1] Its utility as a synthetic intermediate is vast.

- **Basicity and Salt Formation:** As a base, **morpholine** readily reacts with acids to form stable morpholinium salts.[7][11] This property is fundamental to its role as a pH adjuster.
- **Enamine Synthesis:** **Morpholine** is commonly used to generate enamines from ketones and aldehydes. These enamines are versatile intermediates in organic synthesis, particularly for C-C bond formation via alkylation or acylation.[1]

- N-Alkylation and N-Acylation: The nitrogen atom acts as a nucleophile, reacting with alkylating agents (e.g., alkyl halides) and acylating agents to form N-substituted **morpholine** derivatives.[11] This reactivity is crucial for incorporating the **morpholine** moiety into larger molecules.
- Nitrosation: Under certain conditions, particularly in the presence of nitrous acid, **morpholine** can undergo nitrosation to form N-nitrosomorpholine.[7] This is a significant consideration from a toxicological standpoint, as N-nitrosomorpholine is a known carcinogen.[7][17]



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Caption: General reactivity of the **morpholine** nitrogen atom.

Core Applications

The versatility of **morpholine** has led to its adoption in numerous high-value applications, from large-scale industrial processes to the fine-tuning of life-saving pharmaceuticals.

Drug Development and Medicinal Chemistry

The **morpholine** ring is a celebrated scaffold in medicinal chemistry, frequently incorporated into drug candidates to optimize their pharmacological profiles.[5][18] Its presence can enhance aqueous solubility, improve metabolic stability, and fine-tune the basicity of a molecule to improve oral bioavailability.[6][19]

- **Privileged Scaffold:** It is considered a privileged structure because it can bind to a wide range of biological targets with high affinity when appropriately substituted.[\[5\]](#)
- **Pharmacokinetic Modulation:** In CNS drug discovery, the **morpholine** ring is used to modulate pharmacokinetic and pharmacodynamic (PK/PD) properties.[\[19\]](#) Its pKa is close to physiological pH, which can enhance solubility and permeability across the blood-brain barrier.[\[19\]](#)
- **FDA-Approved Drugs:** A significant number of FDA-approved drugs contain the **morpholine** moiety. Notable examples include:
 - **Linezolid:** An antibiotic used to treat serious bacterial infections.[\[1\]](#)[\[2\]](#)
 - **Gefitinib (Iressa):** An anticancer agent that functions as an EGFR inhibitor.[\[1\]](#)[\[2\]](#)[\[6\]](#)
 - **Aprepitant:** An antiemetic used to prevent chemotherapy-induced nausea.[\[20\]](#)[\[21\]](#)
 - **Reboxetine:** An antidepressant.[\[20\]](#)[\[22\]](#)

Corrosion Inhibition

Morpholine is a widely used neutralizing amine for combating corrosion in steam boiler systems, power plants, and condensate return lines.[\[1\]](#)[\[4\]](#)[\[23\]](#)

- **Mechanism of Action:**
 - **pH Adjustment:** It neutralizes carbonic acid formed from the dissolution of carbon dioxide in the steam condensate, thereby raising the pH and reducing acidic corrosion.[\[23\]](#)
 - **Volatility:** Its volatility is very similar to that of water, which ensures that it distributes evenly throughout the steam and water phases of the system, providing comprehensive protection.[\[1\]](#)
 - **Film Formation:** The nitrogen and oxygen atoms in **morpholine** can coordinate with iron atoms on the steel surface, forming a protective film through physical and chemical adsorption that inhibits the corrosion process.[\[7\]](#)[\[24\]](#)

Organic Synthesis and Industrial Applications

Beyond its role in pharmaceuticals, **morpholine** is a workhorse chemical in broader organic synthesis and industry.

- **Synthetic Intermediate:** It is a key building block for rubber accelerators, agricultural fungicides, and herbicides.[\[4\]](#)
- **Solvent:** Due to its polarity and low cost, it is often used as a solvent for chemical reactions.
[\[1\]](#)[\[4\]](#)
- **Emulsifiers:** Fatty acid salts of **morpholine** are used as emulsifiers, for example, in the formulation of waxes and polishes, and in the coating of fruits to replace the natural protective wax lost during cleaning.
- **Optical Brighteners:** It serves as an intermediate in the manufacturing of optical brighteners used in detergents.[\[4\]](#)

Analytical Characterization

Standard spectroscopic methods are employed for the structural elucidation and quality control of **morpholine**.

- **Infrared (IR) Spectroscopy:** The IR spectrum of **morpholine** shows characteristic absorption bands for the N-H stretching vibration, C-H stretching, and the C-O-C (ether) stretching. Conformational isomers (Chair-Eq and Chair-Ax) can be distinguished using advanced IR techniques.[\[9\]](#)[\[10\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **¹H NMR:** The spectrum typically shows three signals: a broad singlet for the N-H proton and two multiplets corresponding to the protons on the carbons adjacent to the nitrogen (-N-CH₂-) and the oxygen (-O-CH₂-).[\[25\]](#)
 - **¹³C NMR:** Two distinct signals are expected for the two sets of non-equivalent carbon atoms.[\[26\]](#)

- Mass Spectrometry (MS): Electron ionization mass spectrometry will show the molecular ion peak (M^+) at $m/z = 87$, along with characteristic fragmentation patterns.[\[25\]](#)[\[27\]](#)

Safety, Toxicology, and Handling

Morpholine is a hazardous substance and must be handled with appropriate safety precautions. It is classified as flammable, corrosive, and toxic by inhalation, dermal contact, and ingestion.[\[12\]](#)[\[28\]](#)[\[29\]](#)

Hazards:

- Corrosivity: It is a strong base and can cause severe chemical burns to the skin and eyes upon contact.[\[13\]](#)[\[30\]](#)[\[31\]](#) Eye contact can lead to permanent damage.[\[30\]](#)[\[31\]](#)
- Toxicity: It is harmful if swallowed, inhaled, or absorbed through the skin.[\[29\]](#) Inhalation of vapors can cause severe irritation to the respiratory tract.[\[30\]](#)[\[31\]](#)[\[32\]](#) Long-term or repeated exposure may cause damage to the liver and kidneys.[\[30\]](#)[\[32\]](#)
- Carcinogenicity: While **morpholine** itself is not classified as a human carcinogen (IARC Group 3), it can react with nitrites to form N-nitrosomorpholine, a compound that is carcinogenic in animal studies.[\[17\]](#)

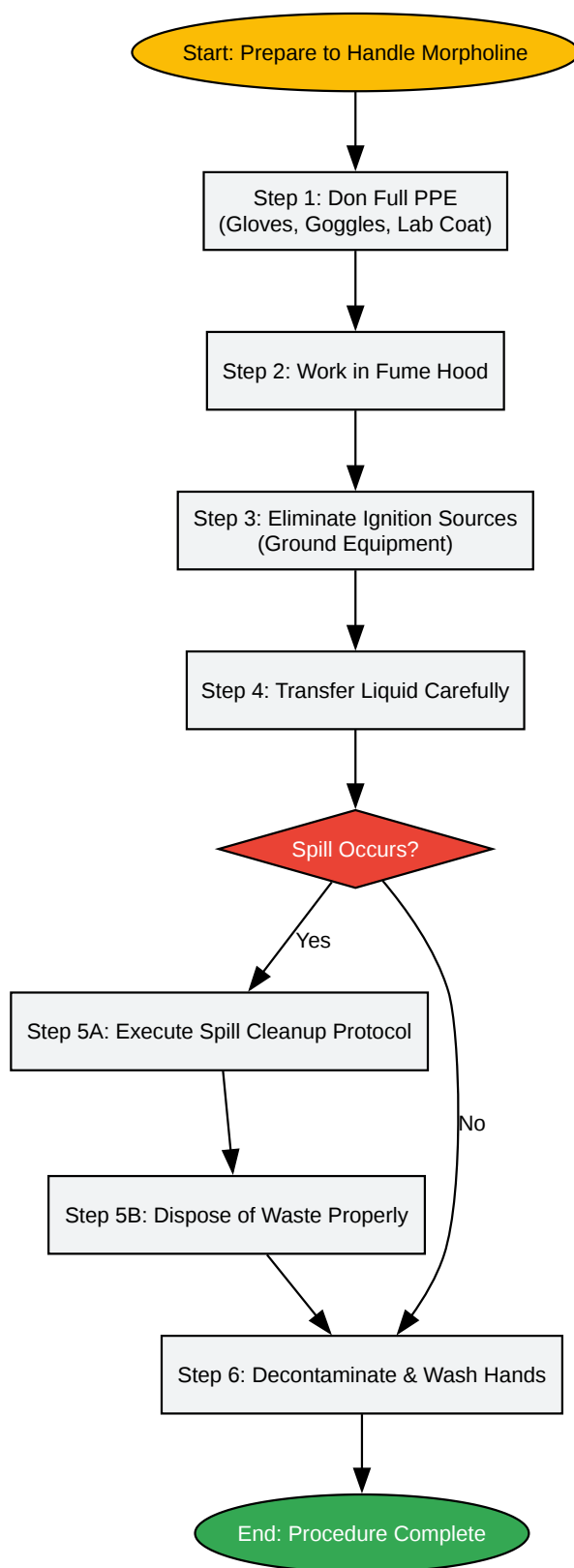
Experimental Protocol: Safe Handling and Storage

Adherence to a strict protocol is essential when working with **morpholine** to minimize exposure and ensure laboratory safety.

Step-by-Step Handling Procedure:

- Preparation and PPE: Before handling, ensure a safety shower and eyewash station are immediately accessible.[\[17\]](#) Don appropriate Personal Protective Equipment (PPE): chemical-resistant gloves (e.g., butyl rubber), chemical splash goggles, a face shield, and a lab coat or chemical-resistant apron.[\[12\]](#)
- Ventilation: All work must be conducted in a well-ventilated area, preferably inside a certified chemical fume hood.[\[12\]](#)[\[33\]](#)

- Preventing Ignition: **Morpholine** is flammable. Keep it away from heat, sparks, open flames, and other ignition sources.[12][28] Use non-sparking tools and ensure all equipment (containers, pumps) is properly grounded and bonded to prevent static discharge.[12][17][33]
- Dispensing: When transferring the liquid, use caution to avoid splashing and the generation of aerosols or mists.[17]
- Spill Management: In case of a spill, evacuate the area and remove all ignition sources.[34] Absorb the spill with an inert, non-combustible material like sand or vermiculite.[17][34] Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[34] Do not allow the spill to enter drains or waterways.[34]
- Decontamination: After handling, wash hands and any exposed skin thoroughly with soap and water.[12]



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Caption: Safe handling workflow for **morpholine**.

Storage Requirements:

- Store in a cool, dry, well-ventilated area, away from direct sunlight and heat sources.[\[12\]](#)[\[33\]](#)[\[34\]](#)
- Keep containers tightly closed to prevent absorption of moisture and carbon dioxide from the air.[\[12\]](#)[\[17\]](#)
- Store in a designated corrosives and flammables area, segregated from incompatible materials such as strong oxidizing agents and acids.[\[12\]](#)[\[33\]](#)
- Ensure the storage area is locked and only accessible to authorized personnel.[\[17\]](#)[\[28\]](#)

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